

Application Notes and Protocols for Measuring the Photocatalytic Activity of Zinc Chromite

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Compound of Interest

Compound Name: Zinc chromite

CAS No.: 12018-19-8

Cat. No.: B1172125

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Zinc chromite (ZnCr_2O_4), a spinel-structured semiconductor, has garnered significant interest in the field of photocatalysis due to its potential applications in environmental remediation, particularly in the degradation of organic pollutants. Its notable chemical stability and visible-light-driven photocatalytic activity make it a promising candidate for wastewater treatment and other advanced oxidation processes. These application notes provide detailed protocols for the synthesis of **zinc chromite** nanoparticles and the subsequent measurement of their photocatalytic activity using the degradation of a model organic dye, Methylene Blue.

Data Presentation

The photocatalytic performance of **zinc chromite** can be influenced by various factors, including its synthesis method, particle size, surface area, and the reaction conditions. Below is a summary of quantitative data from various studies.

Table 1: Physicochemical Properties of **Zinc Chromite** Nanoparticles

Synthesis Method	Calcination Temperature (°C)	Average Crystal Size (nm)	Surface Area (m ² /g)	Band Gap (eV)	Reference
Co-precipitation	500	-	-	3.35	[1]
Sol-gel	700	-	-	-	[2]
Thermal Decomposition	-	-	53.6	-	[3]

Table 2: Photocatalytic Degradation of Organic Dyes using **Zinc Chromite**

Organic Dye	Catalyst	Light Source	Degradation Efficiency (%)	Reaction Rate Constant (k)	Reference
Eosin-Y	ZnCr ₂ O ₄ Nanoparticles	UV Light	-	-	[1]
Phenol Red	ZnCr ₂ O ₄ Nanoparticles	UV Light	-	-	[1]
Methyl Orange	ZnCr ₂ O ₄	Halogen Lamp	-	0.007 min ⁻¹	[3]

Experimental Protocols

I. Synthesis of Zinc Chromite (ZnCr₂O₄) Nanoparticles via Co-precipitation

This protocol describes a facile co-precipitation method for the synthesis of **zinc chromite** nanoparticles.[1]

Materials:

- Zinc Nitrate Hexahydrate ($\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Chromium(III) Chloride Hexahydrate ($\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$)
- Sodium Hydroxide (NaOH)
- Deionized Water
- Ethanol

Equipment:

- Beakers
- Magnetic stirrer with hot plate
- pH meter
- Centrifuge
- Oven
- Furnace

Procedure:

- Precursor Solution Preparation:
 - Prepare a 0.1 M aqueous solution of zinc nitrate hexahydrate.
 - Prepare a 0.2 M aqueous solution of chromium(III) chloride hexahydrate.
 - Mix the zinc nitrate and chromium chloride solutions in a 1:2 molar ratio in a beaker.
- Co-precipitation:
 - Place the beaker on a magnetic stirrer and stir the solution vigorously.

- Slowly add a 1 M NaOH solution dropwise to the mixed metal salt solution until the pH reaches 9-10.
- A gel-like precipitate will form. Continue stirring the mixture for 2 hours at room temperature.
- Washing and Drying:
 - Separate the precipitate by centrifugation at 4000 rpm for 15 minutes.
 - Discard the supernatant and wash the precipitate with deionized water and then with ethanol to remove any unreacted precursors and impurities. Repeat the washing step three times.
 - Dry the washed precipitate in an oven at 80°C for 12 hours.
- Calcination:
 - Grind the dried powder using a mortar and pestle.
 - Calcine the powder in a furnace at 500°C for 3 hours in air to obtain the crystalline **zinc chromite** nanoparticles.

II. Measurement of Photocatalytic Activity

This protocol details the procedure for evaluating the photocatalytic activity of the synthesized **zinc chromite** nanoparticles using the degradation of Methylene Blue (MB) dye under UV or visible light irradiation.

Materials:

- Synthesized **Zinc Chromite** (ZnCr_2O_4) nanoparticles
- Methylene Blue (MB)
- Deionized Water
- Hydrochloric Acid (HCl) and Sodium Hydroxide (NaOH) for pH adjustment

Equipment:

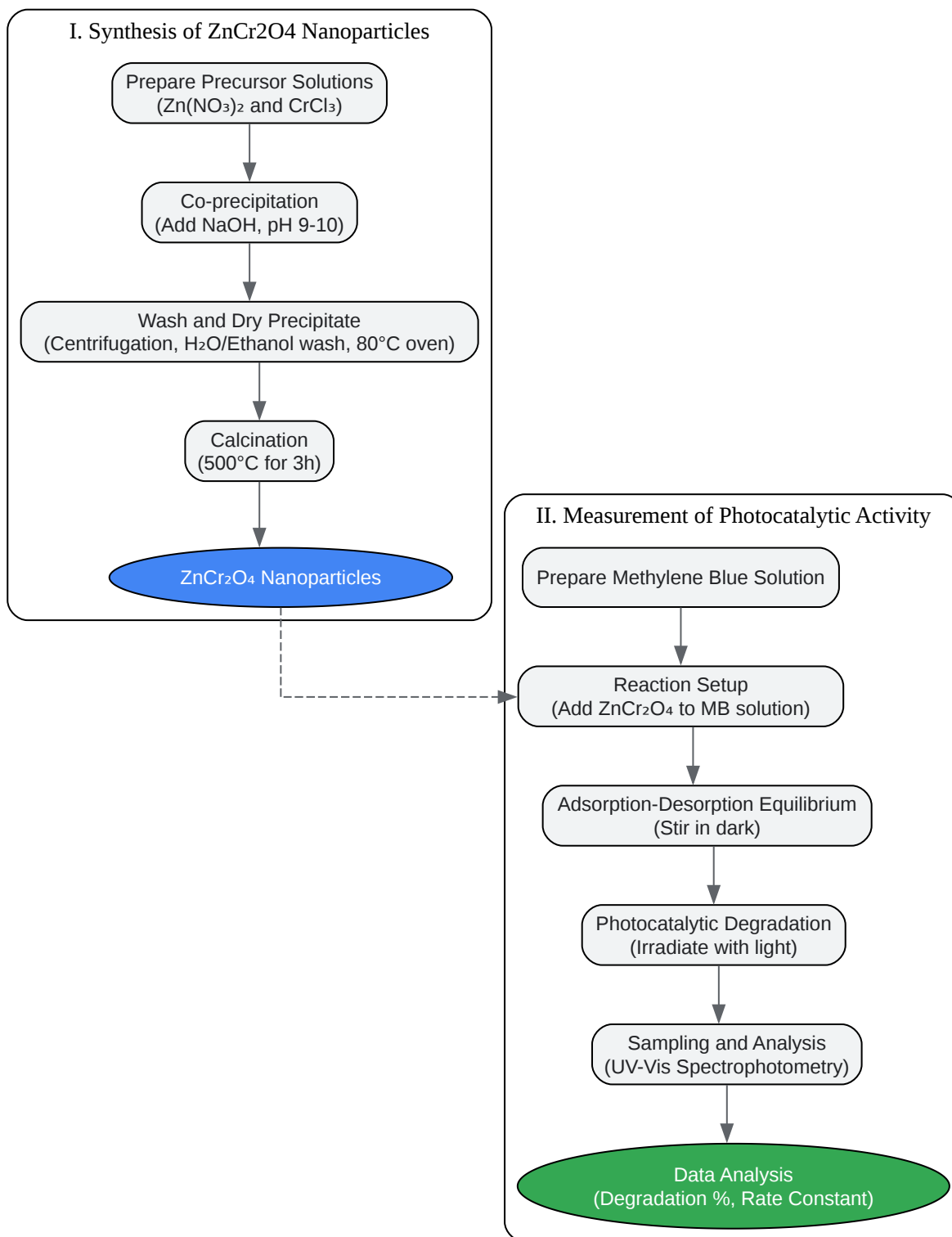
- Beakers or quartz reactor vessel
- Magnetic stirrer
- UV lamp or a visible light source (e.g., halogen lamp)[3]
- UV-Vis Spectrophotometer
- Centrifuge

Procedure:

- Preparation of Methylene Blue Solution:
 - Prepare a stock solution of Methylene Blue (e.g., 100 ppm) in deionized water.
 - From the stock solution, prepare a working solution of the desired concentration (e.g., 10 ppm).
- Photocatalytic Reaction Setup:
 - In a beaker, add a specific amount of ZnCr_2O_4 catalyst to a defined volume of the MB working solution (e.g., 20 mg of catalyst in 50 mL of 10 ppm MB solution).
 - Adjust the pH of the suspension to the desired value (e.g., neutral pH) using dilute HCl or NaOH.
- Adsorption-Desorption Equilibrium:
 - Stir the suspension in the dark for 30-60 minutes to ensure that an adsorption-desorption equilibrium is established between the catalyst surface and the MB molecules.
- Photocatalytic Degradation:
 - Place the beaker under the light source and start the irradiation. Continue to stir the suspension throughout the experiment.

- Sampling and Analysis:
 - At regular time intervals (e.g., 0, 15, 30, 45, 60, 90, 120 minutes), withdraw a small aliquot (e.g., 3-4 mL) of the suspension.
 - Centrifuge the aliquot to separate the ZnCr_2O_4 nanoparticles.
 - Measure the absorbance of the supernatant at the maximum absorption wavelength of Methylene Blue (around 664 nm) using a UV-Vis spectrophotometer.
- Data Analysis:
 - The degradation efficiency can be calculated using the following formula: Degradation (%) = $[(C_0 - C_t) / C_0] * 100$ where C_0 is the initial concentration of MB (after dark adsorption) and C_t is the concentration at time t.
 - The reaction kinetics can often be described by a pseudo-first-order model: $\ln(C_0 / C_t) = kt$ where k is the apparent reaction rate constant.

Mandatory Visualization



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Caption: Experimental workflow for the synthesis and photocatalytic activity measurement of **zinc chromite**.

Caption: Photocatalytic mechanism of **zinc chromite** for organic dye degradation.

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References

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